

4-Acetylmorpholine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetylmorpholine

Cat. No.: B157445

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CAS Number: 1696-20-4

This technical guide provides an in-depth overview of **4-acetylmorpholine**, a versatile chemical compound with applications across various scientific and industrial sectors. Tailored for researchers, scientists, and drug development professionals, this document details its chemical and physical properties, synthesis and purification protocols, analytical methods, and safety information.

Chemical and Physical Properties

4-Acetylmorpholine, also known as N-acetylmorpholine, is a colorless to light yellow liquid.[1] [2] It is a derivative of morpholine, characterized by the presence of an acetyl group attached to the nitrogen atom.[3] This structural feature enhances its utility as a chemical intermediate and solvent.[1][3] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **4-Acetylmorpholine**

Property	Value	Reference(s)
CAS Number	1696-20-4	[4][5]
Molecular Formula	C ₆ H ₁₁ NO ₂	[4]
Molecular Weight	129.16 g/mol	[4]
Appearance	Colorless to light yellow liquid	[1][2]
Melting Point	14 °C	[2]
Boiling Point	240-245 °C	[2]
Density	1.116 g/mL at 25 °C	[2]
Flash Point	>110 °C (>230 °F)	[2]
Solubility	Miscible with water	[2]
Refractive Index (n _{20/D})	1.483	[2]

Synthesis and Purification

The most common method for the synthesis of **4-acetylmorpholine** is the acetylation of morpholine.[3] This can be achieved using various acetylating agents, including acetic anhydride, acetyl chloride, acetic acid, or ethyl acetate.[3][6]

Experimental Protocol: Synthesis via Acetylation with Acetic Anhydride

This protocol describes a common laboratory-scale synthesis of **4-acetylmorpholine**.

Materials:

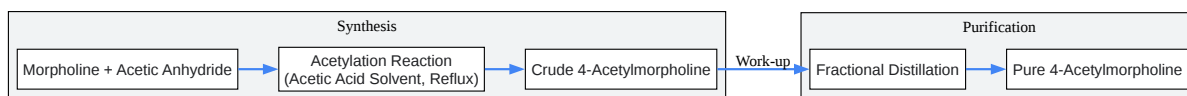
- Morpholine
- Acetic anhydride
- Acetic acid (as solvent)[7]

- Round-bottom flask
- Stirrer
- Reflux condenser
- Heating mantle
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a stirrer and reflux condenser, dissolve morpholine in acetic acid.^[7]
- Slowly add acetic anhydride to the solution while stirring. The reaction is exothermic, and the temperature may rise.^[7]
- After the addition is complete, heat the mixture to reflux and maintain for a period of 1 to 6 hours to ensure the reaction goes to completion.^[7]
- After the reaction period, allow the mixture to cool to room temperature.
- The crude **4-acetylmorpholine** is then purified by fractional distillation to remove the acetic acid solvent and any unreacted starting materials.^{[1][7][8]}

A generalized workflow for the synthesis and purification is depicted in the following diagram.



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Diagram 1: Synthesis and Purification Workflow of **4-Acetylmorpholine**.

Analytical Methods

The purity and identity of **4-acetylmorpholine** can be determined using several analytical techniques, primarily gas chromatography-mass spectrometry (GC-MS) and nuclear magnetic resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for the separation and identification of volatile compounds like **4-acetylmorpholine**. A typical GC-MS protocol for the analysis of morpholine derivatives is outlined below.

Table 2: GC-MS Parameters for Analysis of Morpholine Derivatives

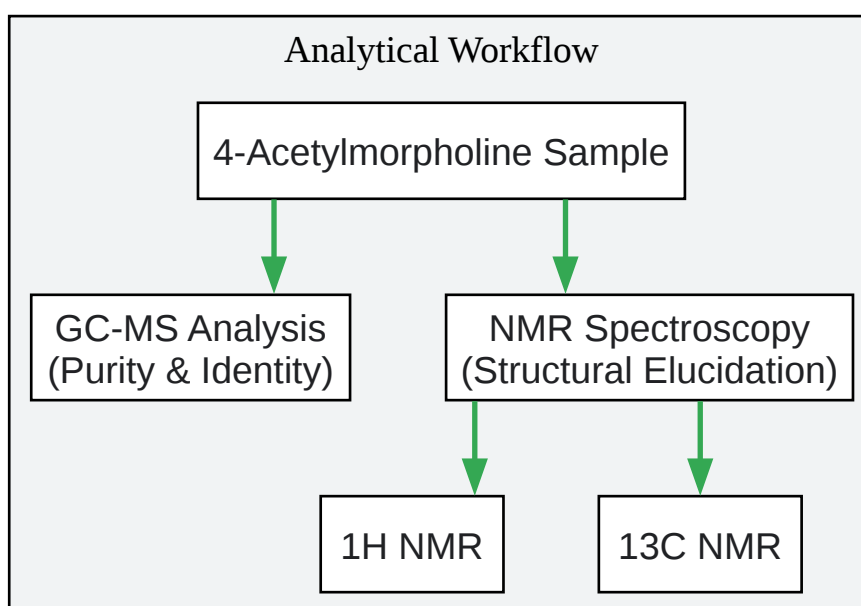
Parameter	Value	Reference(s)
Column	TM-1701 (30 m x 0.32 mm I.D., 0.5 µm film thickness) or equivalent	[9]
Injection Volume	1 µL	[9]
Injection Mode	Split (e.g., 1:7 ratio)	[10]
Inlet Temperature	250 °C	[10]
Carrier Gas	Helium	[10]
Flow Rate	2 mL/min	[10]
Oven Program	Initial 100°C (4 min), ramp to 120°C at 10°C/min (hold 3 min), ramp to 250°C at 20°C/min (hold 5 min)	[9]
MS Detector	Electron Impact (EI) at 70 eV	[10]
Mass Range	Scan for characteristic ions (e.g., m/z 57, 43)	[11]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are essential for the structural elucidation of **4-acetylmorpholine**.

Sample Preparation: For a typical ^1H NMR spectrum, dissolve 5-25 mg of the sample in 0.6-0.7 mL of a deuterated solvent such as chloroform- d (CDCl_3).^[12]^[13] For ^{13}C NMR, a higher concentration of 50-100 mg is recommended.^[12] The sample should be filtered to remove any particulate matter.^[12]

The following diagram illustrates a logical workflow for the analytical characterization of **4-acetylmorpholine**.



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Diagram 2: Analytical Workflow for **4-Acetylmorpholine**.

Applications

4-Acetylmorpholine serves as a key intermediate in various chemical syntheses. Its primary applications include:

- **Agrochemicals:** It is a crucial raw material in the synthesis of agricultural fungicides such as dimethomorph and flumorph.^[2]

- Pharmaceuticals: It is utilized as a building block in the development of new pharmaceutical agents.^[1]
- Specialty Chemicals: It is used in the production of specialty polymers and as a solvent in chemical reactions.^[1]

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the scientific literature detailing the direct involvement of **4-acetylmorpholine** in biological or chemical signaling pathways. While the broader class of morpholine derivatives has been studied for various biological activities, including as anticancer agents and enzyme inhibitors, specific studies on **4-acetylmorpholine**'s effects on cell signaling are not readily available.^{[14][15]} Further research is required to elucidate any potential pharmacological or biological effects of this compound.

Safety Information

4-Acetylmorpholine is classified as a hazardous substance and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Classifications for **4-Acetylmorpholine**

Hazard Statement	Code	Description	Reference(s)
Skin Sensitisation	H317	May cause an allergic skin reaction	^[4]
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child	^[4]

It is recommended to use personal protective equipment, including safety glasses and gloves, when handling this chemical.^[4] Work should be conducted in a well-ventilated area.^[16]

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